

O-Isopropylhydroxylamine Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *O-Isopropylhydroxylamine hydrochloride*

Cat. No.: B044903

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CAS Number: 4490-81-7[1][2] Molecular Formula: $C_3H_{10}ClNO$ [1][2]

This technical guide provides an in-depth overview of **O-Isopropylhydroxylamine hydrochloride**, a versatile reagent with significant applications in organic synthesis and drug development. Tailored for researchers, scientists, and professionals in the pharmaceutical industry, this document outlines its chemical properties, synthesis, and biological significance, supported by experimental protocols and pathway diagrams.

Physicochemical and Spectral Data

O-Isopropylhydroxylamine hydrochloride is a white crystalline solid soluble in water.[1][3] Its chemical structure features an isopropyl group attached to the oxygen atom of a hydroxylamine moiety, with the hydrochloride salt enhancing its stability and solubility.[3][4]

Property	Value	Reference
CAS Number	4490-81-7	[1][2]
Molecular Formula	C ₃ H ₁₀ ClNO	[1][2]
Molecular Weight	111.57 g/mol	[2]
Appearance	White crystalline solid	[1][3]
Melting Point	80-100°C	[5]
Solubility	Soluble in water	[1]
Storage Temperature	2-8°C under inert atmosphere	

Spectral Data Summary:

Spectrum Type	Key Data Points
¹ H NMR	Signals expected around ~1.2 ppm (Doublet, -CH(CH ₃) ₂) and ~3.5 ppm (Multiplet, -CH(CH ₃) ₂)
¹³ C NMR	Signals corresponding to the isopropyl methyl and methine carbons.
IR	Characteristic peaks for N-H, O-H (from the hydrochloride), and C-H bonds.

Synthesis and Key Reactions

Several synthetic routes for **O-Isopropylhydroxylamine hydrochloride** have been established. These methods include the direct reaction of isopropylamine with hydroxylamine hydrochloride, the reduction of 2-nitropropane, and the alkylation of N-hydroxyphthalimide followed by hydrolysis.[6]

One of the most critical applications of **O-Isopropylhydroxylamine hydrochloride** is in the synthesis of O-isopropyl oximes from carbonyl compounds.[6] Oximes are valuable intermediates in the preparation of pharmaceuticals and other biologically active molecules.[6]

Experimental Protocol: General Synthesis of Oximes

The following is a generalized experimental protocol for the synthesis of oximes from aldehydes or ketones using a hydroxylamine hydrochloride, which is analogous to the reactivity of **O-Isopropylhydroxylamine hydrochloride**.

Materials:

- Aldehyde or Ketone (1 mmol)
- Hydroxylamine hydrochloride (1.2 mmol)
- Base (e.g., Sodium Carbonate or Pyridine)
- Solvent (e.g., Ethanol or a solvent-free grinding method can be employed)
- Ethyl acetate
- Water

Procedure:

- **Reaction Setup:** In a round-bottomed flask, dissolve the aldehyde or ketone (1 mmol) and hydroxylamine hydrochloride (1.2 mmol) in ethanol.
- **Addition of Base:** Slowly add a base such as pyridine or sodium carbonate to the mixture. The base is necessary to neutralize the HCl released during the reaction.
- **Reaction Conditions:** The reaction mixture is typically stirred at room temperature or gently refluxed for a period ranging from 15 minutes to several hours, depending on the reactivity of the carbonyl compound. Reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, the solvent is removed under reduced pressure. The residue is then partitioned between ethyl acetate and water.
- **Purification:** The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and concentrated to yield the crude oxime. The product can be further purified by

recrystallization or column chromatography.

A solvent-free approach involves grinding the carbonyl compound, hydroxylamine hydrochloride, and a solid base like sodium carbonate in a mortar and pestle.[7]

Applications in Drug Development and Biological Activity

O-Isopropylhydroxylamine hydrochloride and its derivatives are of significant interest in drug discovery. The hydroxylamine moiety is crucial for the synthesis of hydroxamic acids, which are known for their metal-chelating properties and are found in various biologically active molecules, including metalloproteinase inhibitors.

Antimicrobial Mechanism of Action

Recent studies have highlighted the potential of hydroxylamine derivatives as antimicrobial agents.[3] The proposed mechanism of action involves the inhibition of ribonucleotide reductases, which are enzymes essential for DNA synthesis and repair in bacteria.[3] By targeting this pathway, these compounds can disrupt bacterial proliferation, making them promising candidates for the development of new antibiotics.[3] This activity also extends to the inhibition of bacterial biofilm formation, which is a critical factor in chronic and persistent infections.[3]

Caption: Antimicrobial mechanism of O-Isopropylhydroxylamine derivatives.

Experimental and Synthetic Workflows

The utility of **O-Isopropylhydroxylamine hydrochloride** as a building block in medicinal chemistry can be represented in a typical drug discovery workflow.

Caption: Drug discovery workflow using O-Isopropylhydroxylamine HCl.

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